

# Essential Safety and Disposal Guidance for VU0285683

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## Compound of Interest

Compound Name: VU0285683

Cat. No.: B15616146

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For laboratory personnel engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and minimizing environmental impact. This document provides essential safety information and detailed disposal procedures for **VU0285683**, a negative allosteric modulator of the mGlu5 receptor.

**VU0285683**, with the chemical name 3-fluoro-5-(3-pyridin-2-yl-1,2,4-oxadiazol-5-yl)benzonitrile, is classified as a halogenated aromatic amine.<sup>[1][2]</sup> Due to its chemical structure, it requires specific handling and disposal protocols as a hazardous waste.

## Chemical and Physical Properties

A summary of the key quantitative data for **VU0285683** is presented in the table below for easy reference.

Property	Value
CAS Number	327056-22-4
Molecular Formula	C14H7FN4O
Formula Weight	266.23 g/mol
Purity	>98% (HPLC)
Solubility	No data available

Source: MOLNOVA, PubChem[2][3]

## Experimental Protocols for Safe Disposal

The following step-by-step procedures are critical for the safe disposal of **VU0285683** and associated contaminated materials. These protocols are based on established guidelines for handling halogenated organic compounds and aromatic amines.[4][5][6][7]

Personal Protective Equipment (PPE): Before handling **VU0285683**, ensure the following PPE is worn:

- Nitrile rubber gloves[8]
- Chemical safety goggles
- A lab coat

Waste Segregation and Collection:

- Designate a Waste Container: Use a clearly labeled, leak-proof container with a secure lid specifically for halogenated organic waste.[5][7]
- Labeling: The container must be marked with "Hazardous Waste," the chemical name "**VU0285683**," and the accumulation start date.[4]
- Segregation: It is crucial to segregate **VU0285683** waste from non-halogenated chemical waste to prevent dangerous reactions and to facilitate proper disposal.[7][9] Do not mix with other waste streams such as acids or bases.[4]
- Collection of Pure Compound: Unused or expired **VU0285683** should be disposed of in its original container, which should be placed inside a larger, labeled secondary container for hazardous waste collection.
- Collection of Contaminated Materials: Any materials such as pipette tips, gloves, and weighing paper that come into contact with **VU0285683** must be considered contaminated and disposed of in the designated halogenated waste container.

- Aqueous Solutions: If **VU0285683** is in a solution, it should be collected in a designated liquid waste container for halogenated organic compounds. Do not dispose of it down the drain.<sup>[9]</sup>

#### Storage of Waste:

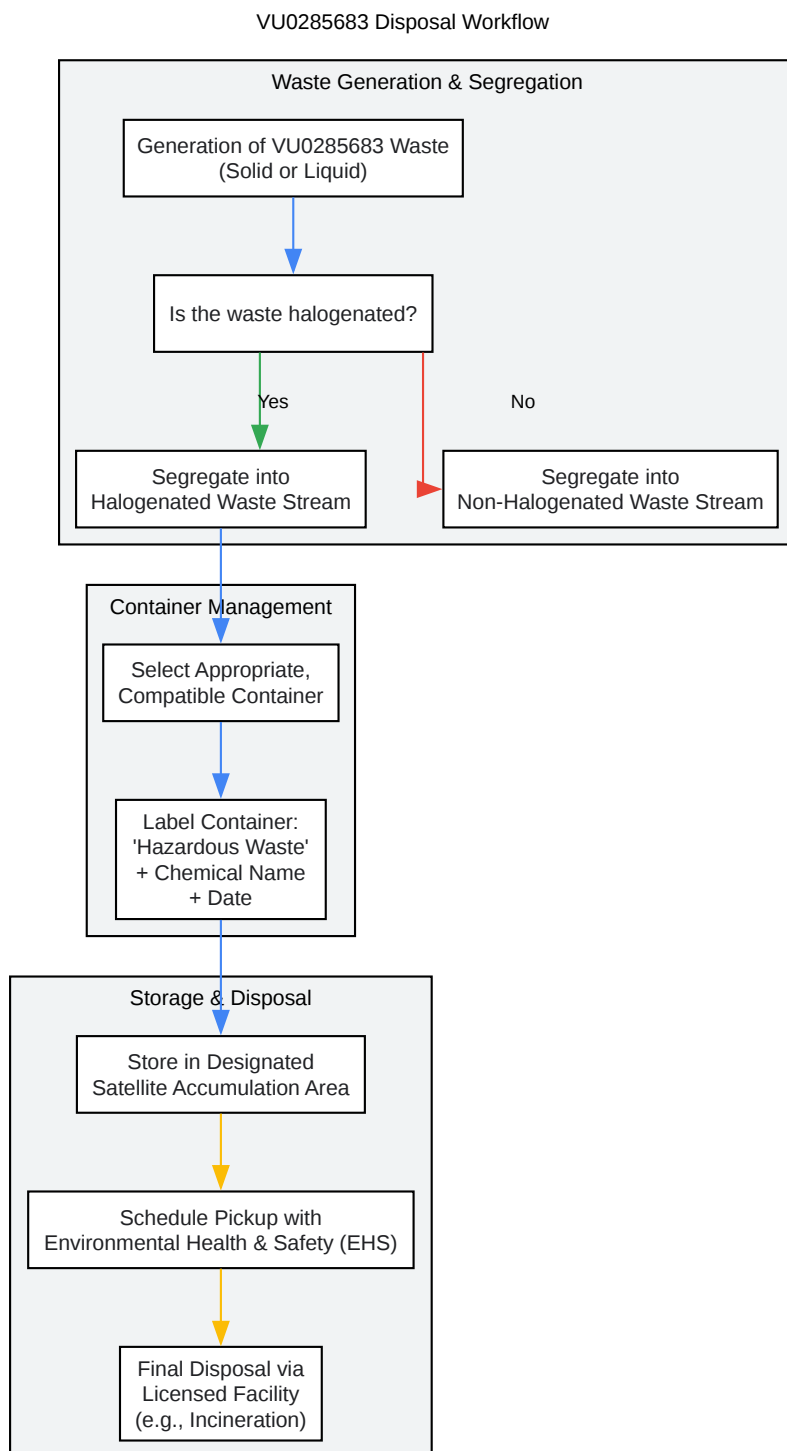
- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.<sup>[10]</sup>
- Ensure the storage area is a designated satellite accumulation area.

#### Disposal Procedure:

- Once the waste container is full, or if it has been in storage for a prolonged period, arrange for its collection by a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department.<sup>[8][10]</sup>
- The primary method for the final disposal of halogenated organic compounds is typically high-temperature incineration in a specialized hazardous waste facility.<sup>[7][11]</sup>

## Signaling Pathways and Logical Relationships

The following diagram illustrates the decision-making process and workflow for the proper disposal of **VU0285683**.



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Caption: Logical workflow for the safe disposal of **VU0285683**.

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